

An In-depth Technical Guide to the Safe Handling of 4-Iodophenylhydrazine

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Compound of Interest

Compound Name: 4-Iodophenylhydrazine

Cat. No.: B078305

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the known hazards and essential safety protocols for **4-Iodophenylhydrazine** (CAS No: 13116-27-3), a compound utilized in various chemical syntheses. The following information has been compiled from multiple safety data sheets and chemical databases to ensure a robust and reliable resource.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Iodophenylhydrazine** is presented below. This information is critical for proper storage and handling.

Property	Value	Source
CAS Number	13116-27-3	[1][2][3]
Molecular Formula	C ₆ H ₇ IN ₂	[1][2][4]
Molecular Weight	234.04 g/mol	[1][2][4]
Appearance	Solid	[1][2]
Melting Point	102-106 °C	[1][2]
Flash Point	Not applicable	[1][2]
Solubility	Insoluble in water	[5]

Hazard Identification and Classification

4-Iodophenylhydrazine is classified as a hazardous substance. The following tables summarize its hazard classifications and statements according to the Globally Harmonized System (GHS).

GHS Hazard Classifications

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Irritation	2
Eye Irritation	2
Skin Sensitization	1
Specific target organ toxicity — Single exposure	3 (Respiratory system)

Source:[1][2][3][4][6]

Hazard Statements (H-Statements)

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[1][2][4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Iodophenylhydrazine** to minimize exposure and ensure personal safety.

Equipment	Specification
Eye Protection	Eyeshields, Faceshields, Tight-sealing safety goggles
Hand Protection	Protective gloves
Respiratory Protection	Dust mask type N95 (US) or equivalent
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure

Source:[1][2][3][7][8][9]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to prevent accidents and exposure.

Handling:

- Work under a chemical fume hood.[3][7]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Avoid contact with skin and eyes.[6]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Avoid dust formation.[3][7][9]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][7]

- Store locked up.[3][10]
- Some sources indicate the material is light and air-sensitive; storing under an inert atmosphere is recommended.[3]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[3][10] Do NOT induce vomiting.[3][7]
If on Skin	Wash with plenty of soap and water.[3][10] If skin irritation or rash occurs, get medical advice/attention.[3] Take off contaminated clothing and wash it before reuse.[3][10]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[3][10] Call a POISON CENTER or doctor/physician if you feel unwell.[3][10]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][10] If eye irritation persists, get medical advice/attention.[3][10]

Spill and Disposal Procedures

Accidental Release Measures:

- Ensure adequate ventilation.[3][9]
- Evacuate personnel to safe areas.[7]
- Avoid dust formation.[3][7][9]

- Sweep up and shovel into suitable containers for disposal.[3][7][9]
- Do not let the product enter drains.

Disposal:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3]

Experimental Protocols: Safe Handling Workflow

While specific experimental protocols for safety testing of **4-Iodophenylhydrazine** are not publicly available, a generalized workflow for the safe handling of this and other hazardous chemicals is essential. The following diagram illustrates a logical sequence of operations to minimize risk.



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Caption: Safe handling workflow for **4-Iodophenylhydrazine**.

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References

- 1. 4-ヨードフェニルヒドラジン 95% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-碘苯肼 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. 4-Iodophenylhydrazine | C₆H₇IN₂ | CID 704591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-IODOPHENYLHYDRAZINE – TJK Speciality N Fine Chemicals [tjkchemicals.in]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. (4-Iodophenyl)hydrazine hydrochloride [chemdict.com]
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